

Personal protective equipment for handling Tofacitinib metabolite-1

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Compound of Interest

Compound Name: Tofacitinib metabolite-1

Cat. No.: B15589286

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Essential Safety and Handling Guide for Tofacitinib Metabolite-1

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Tofacitinib metabolite-1**. The following procedures are designed to ensure a safe laboratory environment by outlining operational and disposal plans.

While the Safety Data Sheet (SDS) for **Tofacitinib metabolite-1** indicates it is not classified as a hazardous substance, the parent compound, Tofacitinib, has known reproductive and acute oral toxicity.^{[1][2]} Therefore, a conservative approach to handling is recommended, treating the metabolite with the same level of caution as the parent drug.

Key Safety and Handling Information

The following table summarizes essential quantitative and qualitative data for handling **Tofacitinib metabolite-1**.

Parameter	Information	Source
CAS Number	1640971-51-2	[1]
Molecular Formula	C16H20N6O2	[1]
Molecular Weight	328.37	[1]
GHS Classification	Not a hazardous substance or mixture	[1]
Recommended Storage	4°C (protect from light)	[1]
Stock Solution Storage	-80°C for 6 months; -20°C for 1 month (protect from light)	[3]

Experimental Protocols and Handling Procedures

Adherence to the following step-by-step protocols is essential for the safe handling of **Tofacitinib metabolite-1**.

Risk Assessment and Preparation

Before handling, a thorough risk assessment should be conducted.

- Review Safety Data Sheet (SDS): Always consult the most recent SDS for **Tofacitinib metabolite-1** and its parent compound, Tofacitinib.[1][4]
- Designate Handling Area: All handling of the solid compound and initial preparation of solutions should be performed in a designated area, such as a chemical fume hood or a Class II Biosafety Cabinet (BSC), to minimize inhalation exposure.[5][6]
- Assemble Materials: Ensure all necessary PPE, spill kits, and disposal containers are readily available before starting work.[7]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The following PPE is recommended for all procedures involving **Tofacitinib metabolite-1**.

- **Gloves:** Wear two pairs of powder-free nitrile gloves that comply with ASTM D6978 standards.^{[7][8]} The outer glove should be removed and disposed of within the containment area (e.g., fume hood) after handling is complete.^[9]
- **Eye Protection:** Use tightly fitting safety goggles with side-shields.^[4] When there is a risk of splashes, a face shield should be worn in addition to goggles.^{[7][10]}
- **Lab Coat/Gown:** A disposable, long-sleeved gown that is shown to be resistant to chemical permeation should be worn.^[8] Cuffs should be tucked under the inner glove.^[9]
- **Respiratory Protection:** If there is a risk of generating dust or aerosols outside of a ventilated enclosure, a NIOSH-certified N95 or higher respirator is recommended.^[7]

Safe Handling and Experimental Workflow

Follow these procedures to minimize contamination and exposure during common laboratory tasks.

a) Handling the Solid Compound (Weighing and Aliquoting):

- Perform all manipulations of the solid compound within a chemical fume hood or other ventilated enclosure.
- Use dedicated spatulas and weighing papers.
- Carefully open the container to avoid creating airborne dust.
- Weigh the desired amount of the compound.
- Clean the balance and surrounding surfaces with a damp wipe after weighing.
- Securely close the primary container and store it at the recommended temperature.^[1]

b) Solution Preparation:

- Prepare solutions within a chemical fume hood.
- Add the solvent to the solid compound slowly to avoid splashing.

- If sonication is required, ensure the vial is securely capped.
- Clearly label the solution with the compound name, concentration, solvent, date, and appropriate hazard warnings.
- Store stock solutions at the recommended temperature and protect them from light.[\[3\]](#)

Spill and Emergency Procedures

Immediate and correct response to a spill is crucial.

- Minor Spill (within a fume hood):
 - Alert others in the immediate area.
 - Use a spill kit to absorb the material.
 - Wipe the area with a suitable decontaminating solution.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Major Spill (outside of a fume hood):
 - Evacuate the area and prevent re-entry.
 - Alert laboratory safety personnel immediately.
 - Avoid inhaling any airborne powder.
- Personal Exposure:
 - Skin Contact: Immediately remove contaminated clothing and wash the affected area thoroughly with soap and water.[\[1\]](#)[\[4\]](#)
 - Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[\[1\]](#)[\[4\]](#) Seek immediate medical attention.
 - Inhalation: Move to fresh air immediately.[\[1\]](#)[\[4\]](#)

- Ingestion: Do NOT induce vomiting. Wash out the mouth with water and seek immediate medical attention.[1]

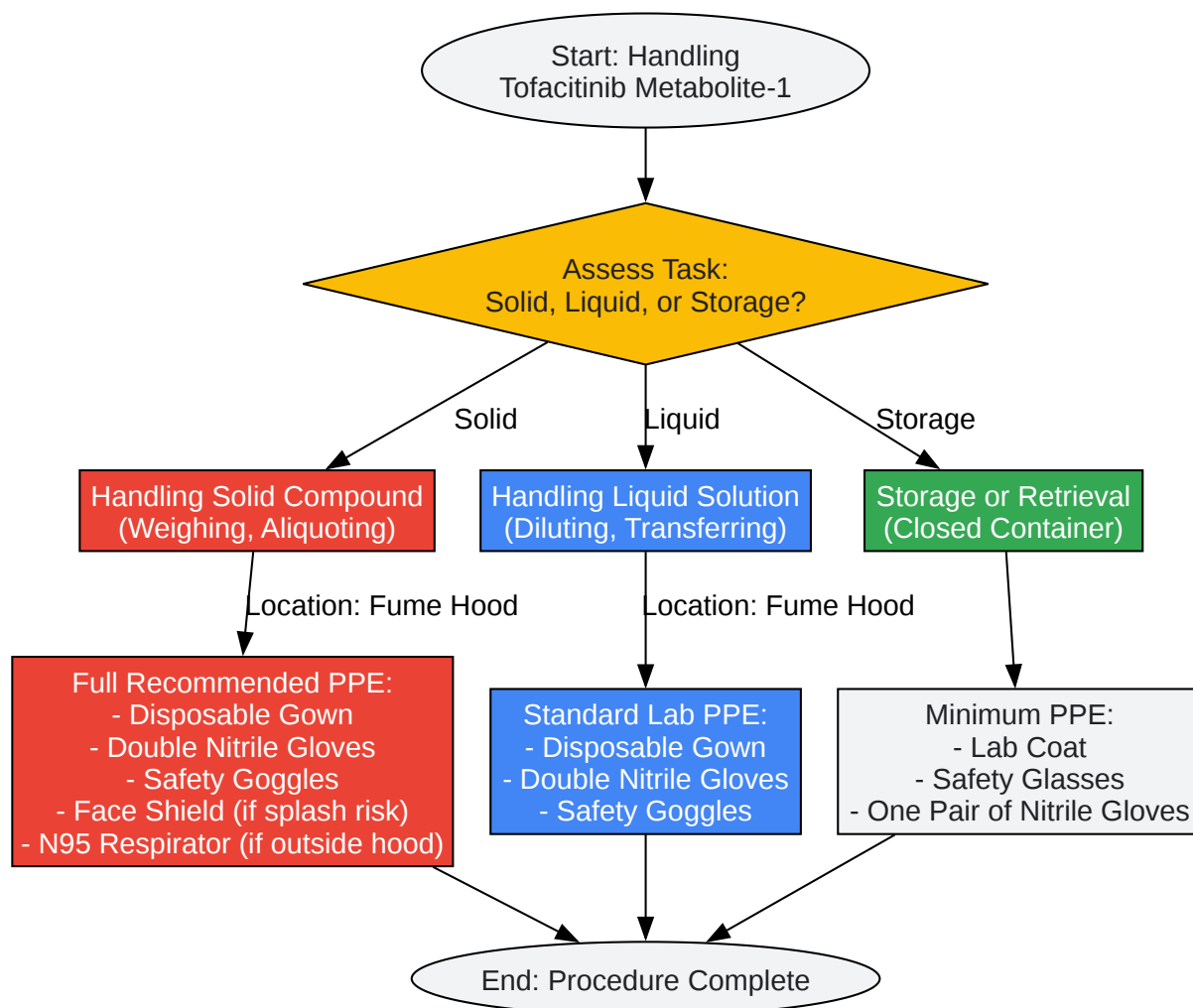
Disposal Plan

Proper disposal prevents environmental contamination and accidental exposure.

- Solid Waste: All disposable items that have come into contact with **Tofacitinib metabolite-1** (e.g., gloves, gowns, weighing papers, pipette tips) should be considered chemical waste. Place them in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions and contaminated solvents should be collected in a designated, sealed hazardous waste container. Do not pour down the drain.[4]
- Contaminated Packaging: Empty containers should be triple-rinsed (or equivalent) before recycling or disposal. The rinsate should be collected as hazardous liquid waste.[4]

Visual Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of personal protective equipment based on the experimental task.



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Caption: PPE selection workflow for **Tofacitinib metabolite-1**.

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